

Introduction: The Strategic Importance of the Isoquinolinone Core

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Compound of Interest

Compound Name: 6-Aminoisoquinolin-1(2H)-one

CAS No.: 216099-46-6

Cat. No.: B1524380

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In the landscape of contemporary medicinal chemistry, the isoquinolinone scaffold has emerged as a "privileged structure," a molecular framework that demonstrates the ability to bind to multiple, diverse biological targets. **6-Aminoisoquinolin-1(2H)-one**, in particular, stands as a critical starting material and core structural motif in the development of novel therapeutics, especially in oncology and neurobiology.^[1] Its utility stems from a combination of rigid structural conformation, which aids in specific receptor binding, and the presence of versatile functional groups—an amine and a lactam—that allow for extensive chemical modification and optimization of pharmacological properties.

This guide provides a comprehensive technical overview of **6-Aminoisoquinolin-1(2H)-one**, intended for researchers, scientists, and drug development professionals. We will delve into its fundamental physicochemical properties, validated synthetic routes, characterization protocols, and its pivotal role as a pharmacophore, with a special focus on its application in the design of Poly (ADP-ribose) polymerase (PARP) inhibitors.

Part 1: Core Molecular and Physicochemical Profile

The foundational step in leveraging any chemical entity for drug development is a thorough understanding of its intrinsic properties. These data inform everything from reaction stoichiometry and purification strategies to formulation and ADME (Absorption, Distribution, Metabolism, and Excretion) profiling.

Molecular Formula and Weight

The identity of **6-Aminoisoquinolin-1(2H)-one** is defined by its elemental composition and corresponding molecular weight. These parameters are fundamental for all analytical and synthetic calculations.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₈ N ₂ O	PubChem[2], Sigma-Aldrich[3], Chem-Impex[1]
Molecular Weight	160.17 g/mol	PubChem[2], Sigma-Aldrich[3]
Monoisotopic Mass	160.0637 g/mol	PubChem[2]
CAS Number	216099-46-6	Chem-Impex[1], PubChem[2]
Appearance	Light or pale yellow solid	Chem-Impex[1]

Structural Identifiers

For unambiguous identification in literature and databases, the following structural identifiers are used:

Identifier Type	Value	Source(s)
IUPAC Name	6-amino-2H-isoquinolin-1-one	PubChem[2]
SMILES	<chem>NC1=CC=C2C(NC=CC2=C1)=O</chem>	Sigma-Aldrich[3]
InChI Key	IZATWLMRJBAQAH-UHFFFAOYSA-N	PubChem[2], Sigma-Aldrich[3]

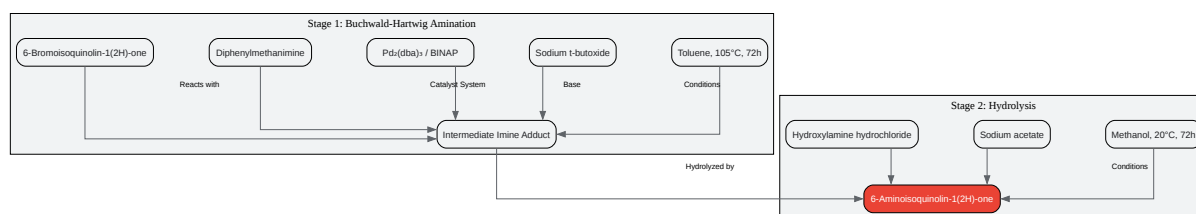
Part 2: Synthesis and Characterization

The reliable and scalable synthesis of **6-Aminoisoquinolin-1(2H)-one** is paramount for its use in research and development. This section outlines a validated synthetic protocol and the analytical methods required to confirm its identity and purity.

Synthetic Workflow: A Validated Route

A common and effective method for synthesizing **6-Aminoisoquinolin-1(2H)-one** involves a two-stage process starting from 6-bromoisoquinolin-1(2H)-one. This approach utilizes a palladium-catalyzed Buchwald-Hartwig amination followed by hydrolysis of the resulting imine.

[4]



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Caption: Synthetic workflow for **6-Aminoisoquinolin-1(2H)-one**.

Experimental Protocol: Synthesis from 6-Bromoisoquinolin-1(2H)-one

This protocol is adapted from a patented synthetic procedure.^[4]

Materials:

- 6-Bromoisoquinolin-1(2H)-one
- Diphenylmethanimine
- Tris(dibenzylideneacetone)dipalladium(0) ($\text{Pd}_2(\text{dba})_3$)
- BINAP (2,2'-bis(diphenylphosphino)-1,1'-binaphthyl)
- Sodium t-butoxide
- Toluene
- Hydroxylamine hydrochloride
- Sodium acetate
- Methanol (MeOH)
- Dichloromethane (DCM)

Procedure:

- Stage 1: Amination Reaction Setup
 - To a reaction vessel, add 6-bromoisoquinolin-1(2H)-one (2.232 mmol), diphenylmethanimine (2.68 mmol), BINAP (1.562 mmol), and sodium t-butoxide (6.69 mmol).
 - Add toluene (4 mL) to create a slurry.
 - Degas the slurry with a stream of nitrogen for 10 minutes to create an inert atmosphere, which is critical for the stability and activity of the palladium catalyst.
 - Add the catalyst, $\text{Pd}_2(\text{dba})_3$ (0.111 mmol), to the degassed mixture.

- Heat the reaction mixture to 105°C and maintain for 72 hours.
- Stage 2: Hydrolysis and Workup
 - After 72 hours, cool the reaction mixture to room temperature.
 - Add hydroxylamine hydrochloride (4.02 mmol), sodium acetate (5.36 mmol), and MeOH (20 mL).
 - Stir the mixture at room temperature for an additional 72 hours to ensure complete hydrolysis of the imine intermediate.
 - Concentrate the reaction mixture under reduced pressure to remove the solvents.
- Purification
 - Purify the resulting crude product by silica gel chromatography.
 - Elute the column using a gradient of 0-10% MeOH in DCM.
 - Combine the fractions containing the desired product and concentrate to yield **6-Aminoisoquinolin-1(2H)-one** as a tan powder (90% yield reported).[4]
 - Confirm product identity via LCMS (Liquid Chromatography-Mass Spectrometry), looking for the expected $[M+H]^+$ ion at m/z 161.1.[4]

Analytical Characterization: Confirming Identity and Purity

Rigorous characterization is essential to validate the successful synthesis of the target compound.

Proton NMR (^1H NMR) Spectroscopy Protocol: While a specific spectrum for **6-Aminoisoquinolin-1(2H)-one** is not provided in the search results, a standard protocol for its acquisition would be as follows.[5]

- Sample Preparation: Dissolve 5-10 mg of the synthesized solid in ~0.7 mL of a deuterated solvent (e.g., DMSO-d_6 or CDCl_3) in a 5 mm NMR tube. The choice of solvent is critical;

DMSO- d_6 is often suitable for this class of compounds due to its ability to dissolve polar compounds and to exchange with labile N-H protons.

- **Spectrometer Setup:** Record the spectrum on a spectrometer with a minimum frequency of 300 MHz to achieve adequate resolution of aromatic signals.^[5]
- **Data Acquisition:** Acquire the spectrum using a standard single-pulse experiment. The number of scans should be adjusted (typically 16-64) to obtain a good signal-to-noise ratio.
- **Data Processing:** Process the acquired data by applying Fourier transformation. The resulting spectrum should be referenced, phased, and baseline-corrected.

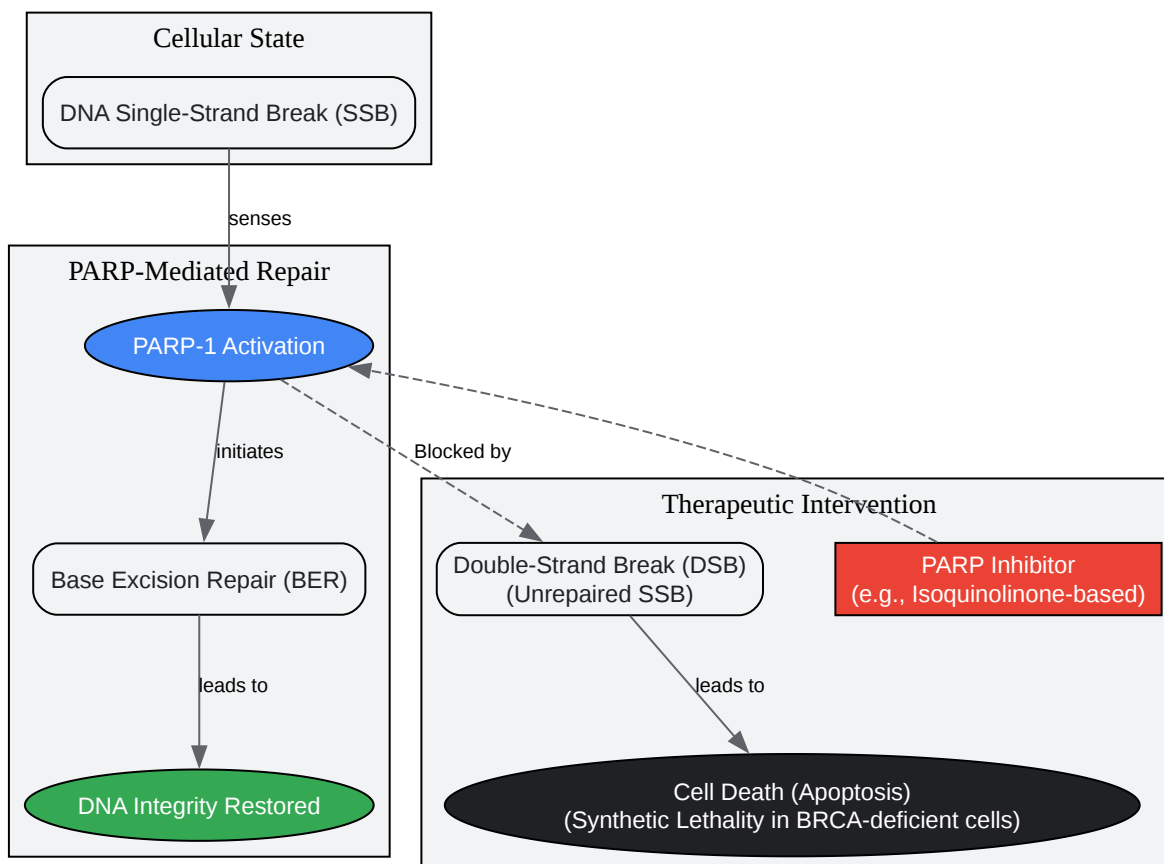
Expected ^1H NMR Spectral Features: Based on the structure, one would anticipate signals corresponding to the aromatic protons on the isoquinolinone core and the protons of the primary amine. The electron-donating amino group at the 6-position will influence the chemical shifts of the adjacent protons (H-5 and H-7), typically shifting them upfield relative to the unsubstituted parent compound. The two protons on the vinyl portion of the lactam ring (H-3 and H-4) and the N-H protons (one on the lactam and two on the amine) would also be present.

Part 3: Application in Drug Discovery - The PARP Inhibitor Paradigm

The isoquinolinone scaffold is a cornerstone in the design of inhibitors for the PARP enzyme family.^[6] This application provides a compelling case study for the utility of **6-Aminoisoquinolin-1(2H)-one** as a key building block.^[1]

The Role of PARP in DNA Repair and Oncology

Poly (ADP-ribose) polymerase (PARP), particularly PARP-1, is a critical enzyme in the cellular response to DNA damage.^[6] It detects single-strand breaks (SSBs) in DNA and initiates their repair through the Base Excision Repair (BER) pathway. In cancer therapy, inhibiting PARP has a profound effect, especially in tumors with pre-existing defects in other DNA repair pathways, such as those with BRCA1/2 mutations. This concept is known as "synthetic lethality," where the inhibition of one pathway (PARP) in a cell that is already deficient in another (homologous recombination) leads to cell death.^{[7][8]}



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